

# 2-Iodo-6-methylbenzoic acid molecular structure and weight

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## Compound of Interest

Compound Name: 2-Iodo-6-methylbenzoic acid

Cat. No.: B1336270

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An In-depth Technical Guide to **2-Iodo-6-methylbenzoic Acid**: Synthesis, Characterization, and Applications

## Introduction

**2-Iodo-6-methylbenzoic acid** is a halogenated aromatic carboxylic acid that serves as a versatile and valuable building block in modern organic synthesis. Its utility is primarily derived from the presence of three distinct functional groups on the benzene ring: a carboxylic acid, an iodine atom, and a methyl group. This unique substitution pattern, particularly the ortho-relationship between the iodide and the other substituents, allows for a wide range of chemical transformations. The carboxylic acid group can be readily modified to form esters, amides, and other derivatives, while the carbon-iodine bond is a prime site for metal-catalyzed cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings. These features make it a key intermediate in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs). This guide provides a comprehensive overview of its molecular structure, physicochemical properties, a detailed synthesis protocol with mechanistic insights, analytical characterization methods, and its applications in research and drug development.

## Molecular Structure and Physicochemical Properties

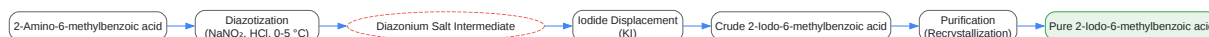
The molecular structure of **2-Iodo-6-methylbenzoic acid** consists of a benzene ring substituted with an iodine atom at position 2, a methyl group at position 6, and a carboxylic acid group at position 1. The steric hindrance introduced by the two ortho substituents (iodine and methyl) can influence the reactivity of the carboxylic acid group.

## Molecular Identifiers and Properties

Property	Value	Source(s)
IUPAC Name	2-iodo-6-methylbenzoic acid	[1][2]
CAS Number	54811-50-6	[1][3]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> IO <sub>2</sub>	[1][4]
Molecular Weight	262.04 g/mol	[1][4]
Physical Form	Solid	[3]
Boiling Point	322.3 ± 30.0 °C at 760 mmHg	[3]
SMILES	CC1=C(C(=CC=C1)I)C(=O)O	[1][2]
InChIKey	LLVYMVJLXNNRND-UHFFFAOYSA-N	[1][2][3]

## Molecular Structure Visualization

The following diagram illustrates the 2D chemical structure of **2-Iodo-6-methylbenzoic acid**.



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## References

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